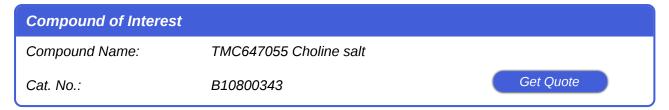


TMC647055 Choline Salt: Application Notes and Protocols for Viral Replication Studies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TMC647055 is an experimental antiviral compound that has demonstrated potent and selective inhibitory activity against the hepatitis C virus (HCV).[1][2] It functions as a non-nucleoside inhibitor (NNI) of the HCV NS5B RNA-dependent RNA polymerase (RdRp), a critical enzyme for the replication of the viral genome.[1][3][4] This document provides detailed application notes and experimental protocols for the use of **TMC647055 choline salt** in viral replication studies, intended to guide researchers in the fields of virology, infectious diseases, and antiviral drug development.

Mechanism of Action

TMC647055 is a macrocyclic indole inhibitor that binds to an allosteric site on the NS5B polymerase known as the thumb pocket I.[5][6] This binding event induces a conformational change in the enzyme, locking it in an open, inactive state.[5][6] This prevents the polymerase from catalyzing the synthesis of new viral RNA, thereby inhibiting viral replication.[1][3]

Quantitative Data Summary

The antiviral activity and cytotoxicity of TMC647055 have been evaluated in various in vitro assay systems. The following tables summarize the key quantitative data for easy comparison.



Table 1: In Vitro Inhibitory Activity of TMC647055 against HCV NS5B Polymerase

Assay Type	HCV Genotype	Target	Value	Reference
RdRp Primer-				
Dependent	1b (Con1b)	IC50	34 nM	[6]
Transcription				
Assay				

Table 2: Antiviral Activity of TMC647055 in HCV Replicon Cell Lines

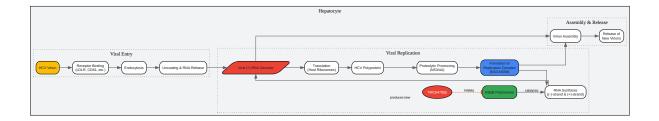
Cell Line	HCV Genotype	Assay Readout	Value	Reference
Huh7-Luc	1b (ET clone)	Luciferase	EC50: 77 nM	[6]
Huh7-Luc	1b (ET clone)	RT-qPCR	EC50: 139 nM	[6]
Huh7-SG-Con1b	1b	RT-qPCR	EC50: 74 nM	[7]
Huh7-SG-1a	1a	RT-qPCR	EC50: 166 nM	[7]

Table 3: Cytotoxicity Profile of TMC647055

Cell Line	Assay	Value	Reference
Huh7	Luciferase Reporter	CC50: 42.1 μM	[7]
MT4	Luciferase Reporter	CC50: 28.9 μM	[7]
MRC-5	Resazurin Assay	CC50: >50 μM	[7]
HEK-293T	Resazurin Assay	CC50: >50 μM	[7]
HepG2	Resazurin Assay	CC50: >50 μM	[7]
VeroE6	Resazurin Assay	CC50: >50 μM	[7]



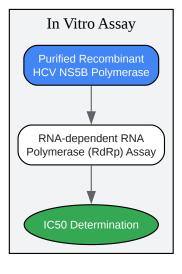
Signaling Pathway and Experimental Workflow Diagrams

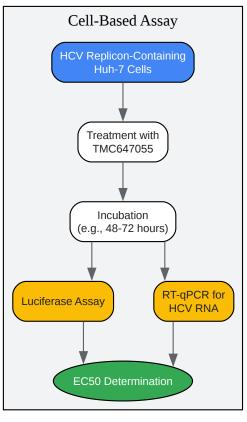


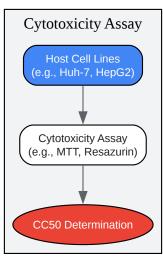
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Caption: HCV replication cycle and the inhibitory action of TMC647055 on the NS5B polymerase.









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